

Application Note: In Vitro Enzyme Assay for Squalene Synthase-IN-2

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Compound of Interest

Compound Name: Squalene synthase-IN-2

Cat. No.: B12377200

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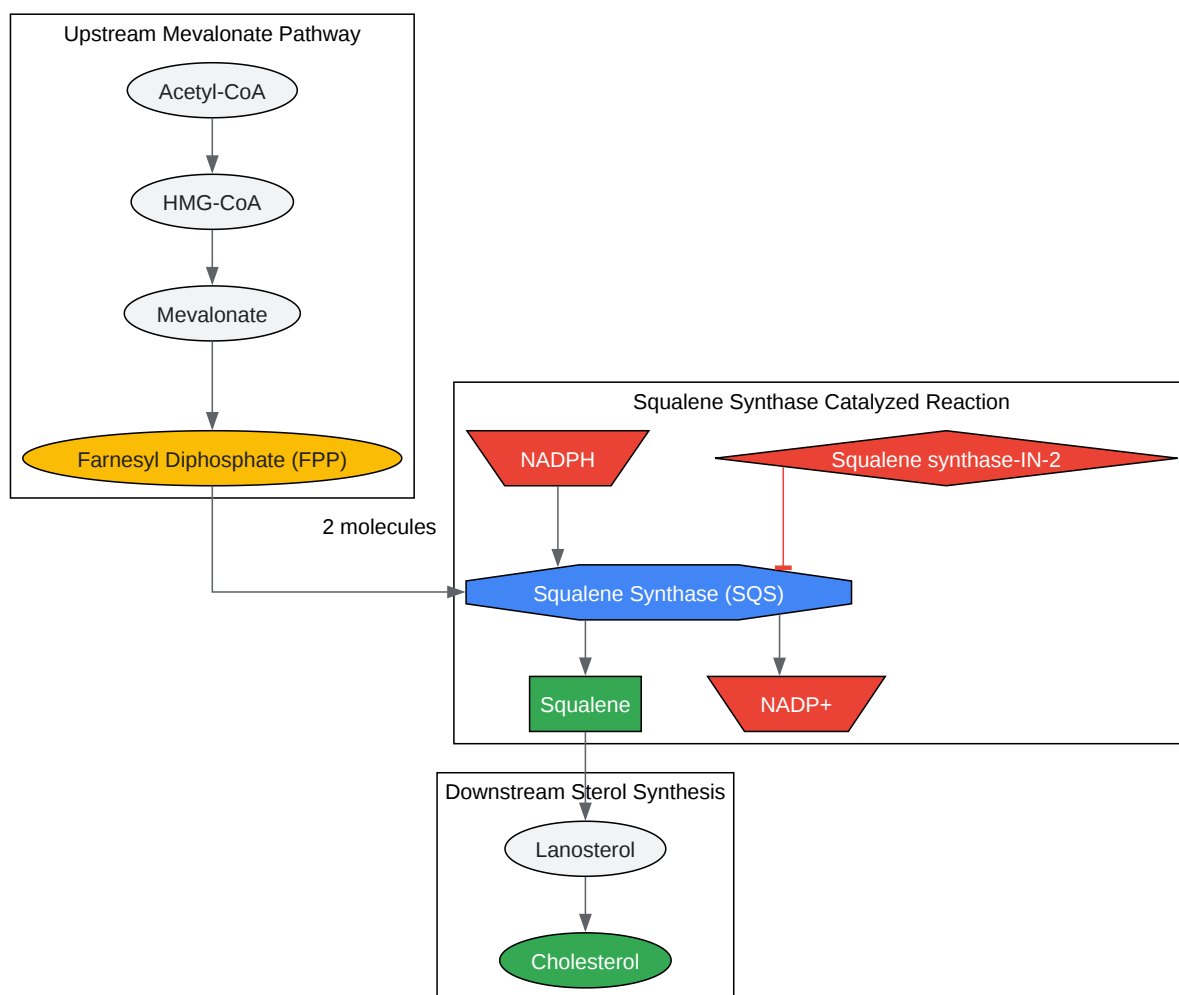
Audience: Researchers, scientists, and drug development professionals.

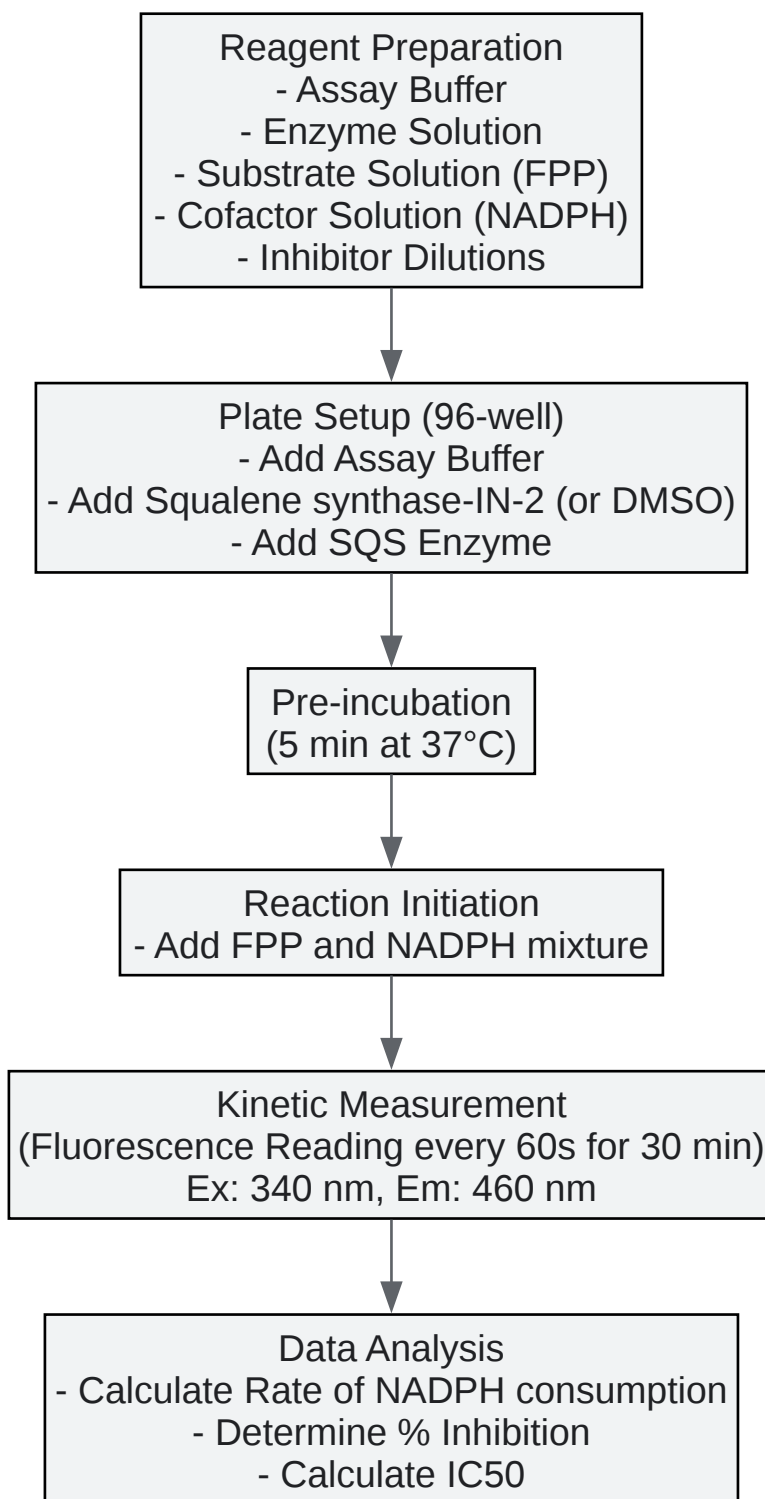
Introduction

Squalene synthase (SQS), also known as farnesyl-diphosphate farnesyltransferase 1 (FDFT1), is a critical enzyme in the cholesterol biosynthesis pathway.^{[1][2]} It catalyzes the first committed step in sterol biosynthesis, the head-to-head condensation of two molecules of farnesyl diphosphate (FPP) to form squalene.^[3] This reaction proceeds through a stable intermediate, presqualene diphosphate (PSPP), and requires NADPH as a cofactor.^[1] Due to its pivotal role, SQS is a significant target for the development of cholesterol-lowering therapeutics.^{[2][4]} **Squalene synthase-IN-2** is a potent, orally active inhibitor of SQS. This document provides a detailed protocol for an in vitro enzyme assay to determine the inhibitory activity of **Squalene synthase-IN-2** on human squalene synthase. The assay is based on monitoring the consumption of the cofactor NADPH, which can be detected by a decrease in fluorescence.^[1]

Signaling Pathway

Squalene synthase is a key enzyme in the mevalonate pathway, which is responsible for the synthesis of cholesterol and other isoprenoids. The pathway begins with acetyl-CoA and proceeds through a series of intermediates to produce FPP. SQS then diverts FPP specifically towards sterol synthesis.





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References

- 1. Identification of non-conventional small molecule degraders and stabilizers of squalene synthase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Squalene synthase: a critical enzyme in the cholesterol biosynthesis pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Unveiling the Therapeutic Potential of Squalene Synthase: Deciphering Its Biochemical Mechanism, Disease Implications, and Intriguing Ties to Ferroptosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Evaluation of potential inhibitors of squalene synthase based on virtual screening and in vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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